

Personal protective equipment for handling Alpha cedrene epoxide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Alpha cedrene epoxide

Cat. No.: B081349

[Get Quote](#)

Essential Safety and Handling Guide for Alpha Cedrene Epoxide

This guide provides crucial safety protocols and logistical information for the handling and disposal of **Alpha cedrene epoxide** in a laboratory setting. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Hazard Identification and Classification

Alpha cedrene epoxide is classified with the following hazards:

- Skin irritation[1]
- Eye irritation[1]
- Skin sensitization (may cause an allergic skin reaction)[1]

It is imperative to use appropriate personal protective equipment (PPE) and follow safe handling procedures to minimize exposure risks.

Physical and Chemical Properties

A summary of the relevant quantitative data for **Alpha cedrene epoxide** is provided below.

Property	Value
Appearance	Colorless to pale yellow liquid[1]
Odor	Woody, cedarwood-like[1]
Chemical Formula	C15H24O[1]
CAS Number	13567-39-0[1]
Flash Point	93.89 °C (201.00 °F) - Closed Cup[2]
Specific Gravity	0.99500 to 1.00300 @ 25.00 °C[2]
Exposure Limits	Not established. Adhere to local occupational exposure guidelines.[1]

Personal Protective Equipment (PPE) and Engineering Controls

To ensure safety when handling **Alpha cedrene epoxide**, the following PPE and engineering controls are mandatory.

Engineering Controls

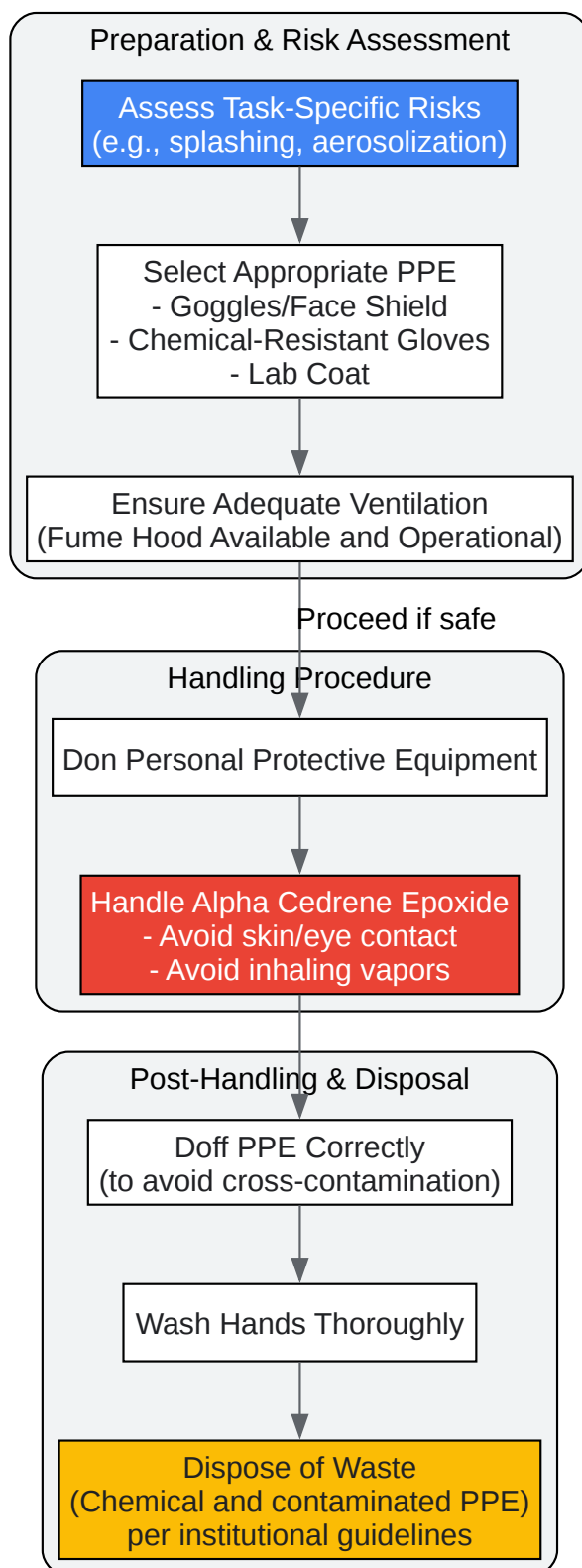
- Ventilation: Always handle **Alpha cedrene epoxide** in a well-ventilated area.[3] Use a fume hood or local exhaust ventilation to keep airborne concentrations low and to avoid inhalation of vapors.[1][4]
- Safety Stations: Facilities must be equipped with an eyewash fountain and a safety shower. [4]

Personal Protective Equipment

- Eye and Face Protection: Wear chemical splash-resistant safety goggles with side protection or a face shield.[1][4]
- Skin Protection:

- Gloves: Wear chemical-resistant gloves (e.g., PVC).[3][5] It is crucial to avoid all skin contact.[5] When removing gloves, do so carefully to prevent skin contamination.[5]
- Protective Clothing: Wear suitable protective clothing, such as a lab coat, to prevent skin exposure.[3][4]
- Respiratory Protection: If ventilation is inadequate or there is a risk of inhaling vapors, use a NIOSH-approved respirator with an appropriate cartridge (e.g., Type A-P filter).[5]

The logical workflow for selecting and using PPE is illustrated in the diagram below.



[Click to download full resolution via product page](#)

Caption: Workflow for PPE selection and use when handling **Alpha cedrene epoxide**.

Operational and Disposal Plans

Strict adherence to the following procedural steps is required for safe handling and disposal.

Step-by-Step Handling Protocol

- Preparation: Before handling, ensure all necessary engineering controls are functioning and all required PPE is available and in good condition.
- Handling:
 - Avoid all personal contact, including inhalation of vapors and contact with skin and eyes.
[5]
 - Use non-sparking tools and ground all equipment to prevent static discharge.[3][6]
 - Keep the container tightly closed when not in use.[1][7]
- Storage:
 - Store in a cool, dry, and well-ventilated area.[3][6]
 - Keep away from heat, sparks, open flames, and other sources of ignition.[6]
 - Store separately from incompatible materials such as strong oxidizing agents.[1][5]

Emergency Procedures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[4] Seek medical attention if irritation persists.[1]
- Skin Contact: Immediately remove all contaminated clothing.[5] Wash the affected skin area with plenty of soap and water.[1] If skin irritation or a rash occurs, seek medical advice.[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[1][4]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[1][4] Seek immediate medical advice.[4]

- Spill Response:
 - Evacuate personnel to a safe area, upwind of the spill.[3]
 - Prevent further leakage if it is safe to do so. Do not let the chemical enter drains or waterways.[3]
 - Absorb the spill with an inert material (e.g., sand, diatomaceous earth).[1]
 - Collect the absorbed material and place it into a suitable, closed container for disposal as hazardous waste.[7]

Disposal Plan

- Waste Chemical: **Alpha cedrene epoxide** must be disposed of as hazardous waste.[5][7] Offer surplus and non-recyclable solutions to a licensed disposal company.[7] Do not release into the environment.[1][7]
- Contaminated Packaging: Handle uncleaned containers as you would the product itself.[7] Puncture containers to prevent reuse and dispose of them in accordance with local, state, and federal regulations.[5]
- Regulatory Compliance: All waste disposal must be handled in accordance with local, regional, and national regulations.[5][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemicalbull.com [chemicalbull.com]
- 2. alpha-cedrene epoxide, 13567-39-0 [thegoodscentscompany.com]
- 3. echemi.com [echemi.com]
- 4. sds.metasci.ca [sds.metasci.ca]

- 5. datasheets.scbt.com [datasheets.scbt.com]
- 6. foreverest.net [foreverest.net]
- 7. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Alpha cedrene epoxide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b081349#personal-protective-equipment-for-handling-alpha-cedrene-epoxide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com